

estradiol undecylate prodrug hydrolysis to estradiol

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Compound Focus: Estradiol undecylate

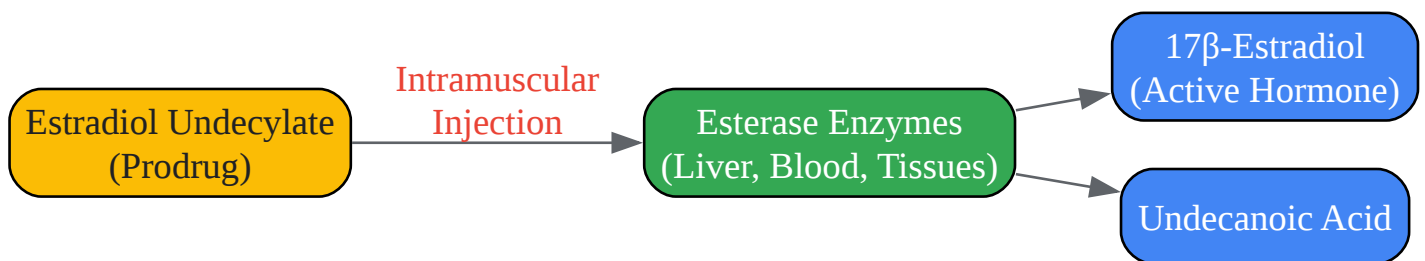
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Prodrug Hydrolysis and Pharmacokinetics

The conversion of **estradiol undecylate** to active estradiol is a single-step hydrolysis process. The undecylate ester sidechain is cleaved by nonspecific esterase enzymes, releasing the active hormone and undecanoic acid [1].



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The pharmacokinetic parameters and dosing are summarized below:

| Parameter | Detail |
|-----------------|--------------------------------------------------------------|
| Bioavailability | High (Intramuscular injection) [1]. |
| Metabolism | Cleavage via esterases in the liver, blood, and tissues [1]. |

| Parameter | Detail |
|--------------------|----------------------------------------------------------------------------------------------------|
| Key Metabolites | Estradiol, undecanoic acid [1]. |
| Duration of Action | 1 to 4 months, depending on dose [1]. |
| Reported Doses | 100 mg every 3-4 weeks for prostate cancer; 100-800 mg monthly for feminizing hormone therapy [1]. |

Analysis and Stability Considerations

While specific experimental protocols for **estradiol undecylate** hydrolysis were not detailed in the search results, the general principle for analyzing estradiol esters in oil-based formulations involves separation from the oily vehicle followed by quantification.

One stability-indicating analysis method for injectable estrogen esters in an oily vehicle used a multi-step process [2]:

- **Separation from Oil:** Estradiol esters were separated from the oil vehicle using chromatography on a **heptane-silanized infusorial earth column**.
- **Quantification:** The isolated esters were then quantified using **Gas Liquid Chromatography (GLC)**.
- **Stability Testing:** Subjecting formulations to elevated temperatures resulted in detectable drug losses due to **hydrolysis**, demonstrating the method could track the degradation of the prodrug back to its active form.

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References

1. - Wikipedia Estradiol undecylate [en.wikipedia.org]
2. Stability-Indicating Analysis of Injectable Estrogen ... [sciencedirect.com]

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